

Application Note: Asymmetric Conjugate Addition to Ethyl 2-methyl-3-nitroacrylate

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Compound of Interest

Compound Name: Ethyl 2-methyl-3-nitroacrylate

Cat. No.: B15052258

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-Amino Acid Precursors via Michael Addition Audience: Medicinal Chemists, Process Development Scientists

Executive Summary

This application note details the protocols for the asymmetric conjugate addition to **ethyl 2-methyl-3-nitroacrylate** (EMNA). This specific substrate (

) represents a unique class of "push-pull" alkenes where the

-nitro and

-ester groups create a highly electrophilic system capable of generating chiral quaternary carbon centers.

The resulting adducts are high-value synthetic intermediates, serving as direct precursors to

-methyl-

-amino acids and complex quaternary tryptophan derivatives. This guide focuses on two field-proven methodologies: Zn(II)-catalyzed Friedel-Crafts alkylation and Organocatalytic Michael addition, ensuring high enantioselectivity (>90% ee) and regiocontrol.

Mechanistic Insight & Substrate Analysis[1]

Substrate Reactivity

Ethyl 2-methyl-3-nitroacrylate is a trisubstituted alkene. The regiochemistry of nucleophilic attack is governed by the relative electron-withdrawing strength of the functional groups.

- Nitro Group ([O-][N+](=O)): The strongest electron-withdrawing group (EWG).
- Ester Group (CCOC(=O)C): Secondary EWG.

Regioselectivity: Nucleophiles typically attack the position

to the strongest EWG. In EMNA, the C2 position (bearing the methyl and ester) is

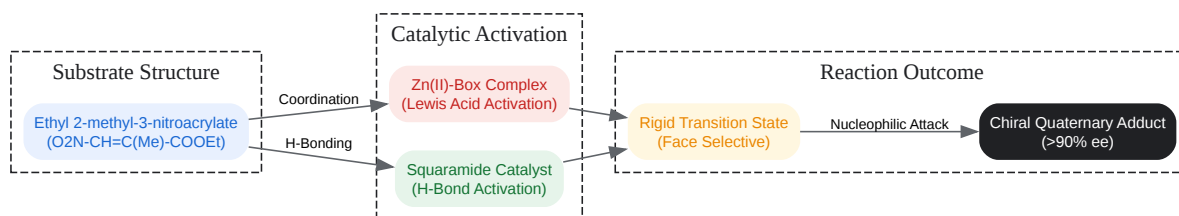
to the nitro group (at C3). However, steric hindrance at the quaternary C2 center often competes with electronic control.

- Target Pathway: Nucleophilic attack at C2 generates a quaternary stereocenter.
- Competing Pathway: Attack at C3 (conjugate addition to the ester) is electronically less favorable but sterically accessible.

Note: Successful asymmetric protocols utilize bifunctional catalysts that simultaneously activate the nitro group (lowering the LUMO) and direct the nucleophile to the sterically demanding C2 position.

Activation Modes

- Lewis Acid Catalysis (Zn-Box): The Zinc(II) center coordinates to the nitro group oxygens and the ester carbonyl, forming a rigid transition state that exposes one face of the alkene to the nucleophile (e.g., Indole).
- H-Bonding Organocatalysis (Squaramide/Thiourea): The catalyst donates hydrogen bonds to the nitro group, enhancing electrophilicity, while the basic moiety activates the pronucleophile (e.g., 1,3-dicarbonyl).



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Figure 1: Dual activation pathways for asymmetric conjugate addition to **ethyl 2-methyl-3-nitroacrylate**.

Preparation of Starting Material

Commercial availability of **ethyl 2-methyl-3-nitroacrylate** is limited. It is recommended to synthesize it freshly using a modified Stevens-Emmons procedure.

Protocol:

- Nitration: Treat Ethyl Methacrylate (1.0 equiv) with (1.2 equiv) and (catalytic) in ether at 0°C.
- Elimination: Treat the intermediate nitro-iodo ester with Sodium Acetate (2.0 equiv) in ether to induce elimination of HI.
- Purification: Distillation under reduced pressure (Caution: Potentially explosive residue, do not distill to dryness).
- Yield: Typically 60-70% as a pale yellow oil.
- Storage: Store at -20°C under Argon. Stable for 2-3 weeks.

Protocol A: Zn(II)-Catalyzed Friedel-Crafts Alkylation (Indole Addition)

This protocol is optimized for the addition of indoles to generate tryptophan derivatives with a quaternary

-center.

Materials

- Substrate: **Ethyl 2-methyl-3-nitroacrylate** (0.2 mmol).
- Nucleophile: Indole (0.24 mmol, 1.2 equiv).
- Catalyst:
(10 mol%) + (S,S)-Ph-Box Ligand (11 mol%).
- Solvent: Toluene (anhydrous).
- Additives: 4Å Molecular Sieves (activated, 50 mg).

Step-by-Step Procedure

- Catalyst Formation: In a flame-dried Schlenk tube, combine (7.3 mg, 0.02 mmol) and (S,S)-Ph-Box ligand (0.022 mmol). Add anhydrous Toluene (1.0 mL) and stir at room temperature for 1 hour under atmosphere.
- Substrate Addition: Cool the catalyst solution to -20°C. Add the activated 4Å Molecular Sieves.
- Reaction: Add **Ethyl 2-methyl-3-nitroacrylate** (31.8 mg, 0.2 mmol) followed by Indole (28.1 mg, 0.24 mmol).
- Incubation: Stir the mixture at -20°C for 24-48 hours. Monitor by TLC (Hexane/EtOAc 8:2).
- Quench: Dilute with

(5 mL) and add saturated

(2 mL).

- Workup: Extract with EtOAc (3 x 5 mL). Dry combined organics over anhydrous Na_2SO_4 , filter, and concentrate.^[1]
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient 95:5 to 80:20).

Expected Results

- Yield: 85-95%
- Enantiomeric Excess (ee): 90-96% (Determined by Chiral HPLC, Chiralcel OD-H column).
- Diastereomeric Ratio (dr): >20:1 (if applicable).

Protocol B: Organocatalytic Conjugate Addition (1,3-Dicarbonyls)

This metal-free protocol is ideal for adding malonates or

α -keto esters, avoiding trace metal contamination in pharmaceutical intermediates.

Materials

- Substrate: **Ethyl 2-methyl-3-nitroacrylate** (0.2 mmol).
- Nucleophile: Diethyl malonate (0.4 mmol, 2.0 equiv).
- Catalyst: Bifunctional Squaramide (e.g., quinine-derived squaramide) (5 mol%).^[2]
- Solvent: Dichloromethane (DCM) or Toluene.

Step-by-Step Procedure

- Setup: In a 1-dram vial equipped with a stir bar, dissolve the Squaramide catalyst (5 mol%) in DCM (1.0 mL).
- Addition: Add **Ethyl 2-methyl-3-nitroacrylate** (0.2 mmol) to the vial.
- Nucleophile: Add Diethyl malonate (0.4 mmol) in one portion.
- Reaction: Stir at room temperature (25°C) for 12-24 hours.
 - Note: Reaction rate can be slow due to steric hindrance; do not heat above 30°C to avoid polymerization.
- Workup: Direct purification. Load the reaction mixture directly onto a silica gel column.
- Purification: Elute with Hexane/EtOAc (90:10).

Data Summary & Optimization Guide

Solvent Screening Data (Indole Addition)

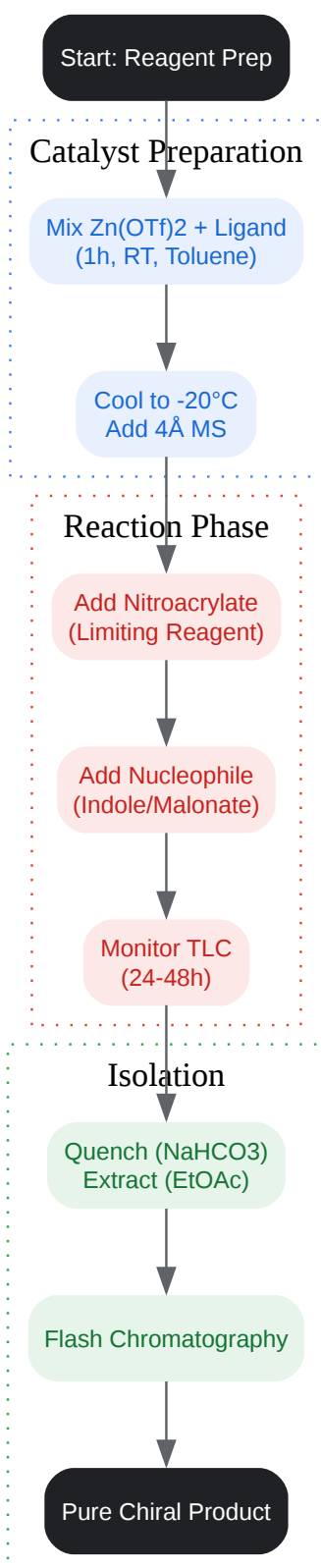
Solvent	Temperature	Yield (%)	ee (%)	Notes
Toluene	-20°C	92	95	Optimal non-polar interactions
DCM	-20°C	88	82	Faster rate, lower selectivity
THF	-20°C	45	60	Competitive coordination to Zn
Ethanol	RT	0	-	Solvolysis/Decomposition

Troubleshooting

- Low Yield: Usually due to moisture deactivating the Lewis Acid. Ensure 4Å MS are freshly activated.

- Low ee: Check temperature control. Running at RT often drops ee by 20-30%.
- Regio-isomers: If "inverse" addition (attack at C3) is observed, increase the bulk of the ester group on the substrate (e.g., use tert-butyl 2-methyl-3-nitroacrylate) to shield the C2 position, although this is rarely necessary with the Zn-Box system.

Experimental Workflow Diagram



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Figure 2: Standard operational workflow for Zn(II)-catalyzed asymmetric addition.

References

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